

Essential Safety and Operational Guide for Handling Methomyl-d3

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Compound of Interest

Compound Name: Methomyl-d3

CAS No.: 19928-35-9

Cat. No.: B7821746

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **Methomyl-d3**. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental contamination.

Hazard Identification and Classification

Methomyl-d3 is a carbamate insecticide and is classified as highly toxic. It is fatal if swallowed or inhaled and may be harmful if absorbed through the skin.[1][2] It is also very toxic to aquatic life with long-lasting effects.[2][3]



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Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Methomyl-d3** to prevent exposure.



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Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **Methomyl-d3** and ensuring a safe laboratory environment.

Handling:

- Avoid all personal contact with the substance.[5]

- Do not breathe dust, fume, gas, mist, vapors, or spray.[1][4]
- Use only in a well-ventilated area, preferably within a laboratory fume hood or with mechanical exhaust.[1]
- Wash hands and face thoroughly after handling.[4]
- Do not eat, drink, or smoke when using this product.[3][4]

Storage:

- Store in a locked, cool, dry, and well-ventilated area.[3][4]
- Keep the container tightly closed and in its original, labeled container.[3][4]
- Store away from heat, open flames, and other ignition sources.[4]
- Store separately from foodstuffs, animal feed, and incompatible materials.[4]

First Aid Measures

Immediate medical attention is required in case of exposure.



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Operational Plans

Spill Response Protocol

In the event of a spill, follow these steps to ensure a safe and effective cleanup.

- **Evacuate and Secure the Area:** Immediately alert others in the vicinity and evacuate the area. Restrict access to the spill site.
- **Don Appropriate PPE:** Before attempting any cleanup, put on the required personal protective equipment as detailed above.
- **Contain the Spill:** Prevent the spill from spreading. For liquid spills, use an absorbent material like sand, clay, or vermiculite.[6]
- **Clean Up:** Carefully collect the spilled material and absorbent into a sealable, labeled container for disposal.[6] Avoid creating dust.
- **Decontaminate:** Clean the spill area, tools, and equipment with a suitable detergent and water or a bleach or caustic/soda ash solution.[4][6] Collect all cleaning materials for disposal.
- **Ventilate:** Ensure the area is well-ventilated.



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Caption: Workflow for a safe and effective response to a **Methomyl-d3** spill.

Disposal Plan

All waste containing **Methomyl-d3** is considered hazardous and must be disposed of according to local, state, and federal regulations.

- Waste Collection: Collect all **Methomyl-d3** waste, including contaminated materials and empty containers, in designated, properly labeled, and sealed containers.[5]
- Labeling: Clearly label the waste container as "Hazardous Waste" and include the full chemical name "**Methomyl-d3**".[5]
- Storage: Store waste containers in a designated, secure area away from incompatible materials.
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company. Do not dispose of it in the regular trash or pour it down the drain.[6] Puncture and triple-rinse empty containers before disposal via an approved collector.[4] Do not reuse empty containers.[4]

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